

cis-3,5-Dimethyl-piperidine hydrochloride basic properties

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Compound of Interest

Compound Name: *cis-3,5-Dimethyl-piperidine hydrochloride*

CAS No.: 37087-93-7

Cat. No.: B3424807

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cis-3,5-Dimethylpiperidine Hydrochloride: Technical Profile & Applications

Executive Summary

cis-3,5-Dimethylpiperidine hydrochloride (CAS: 37087-93-7) is a high-value alicyclic amine intermediate used extensively in pharmaceutical synthesis, agrochemical development, and materials science (specifically zeolite templating). Distinguished by its specific stereochemistry, the cis-isomer offers a unique "meso" scaffold that provides precise steric control in drug design without introducing chirality-related regulatory complexities. This guide details its physicochemical properties, stereoselective synthesis, and critical role as a pharmacophore and structure-directing agent (SDA).

Chemical Identity & Stereochemical Analysis

The 3,5-dimethylpiperidine system possesses two stereocenters at the C3 and C5 positions.^[1]
^[2] However, the symmetry of the molecule dictates its chirality:^[3]

- cis-Isomer (Meso): The substituents are on the same side of the ring.[3] It possesses a plane of symmetry passing through the nitrogen and C4 atoms, making it optically inactive (achiral).
- trans-Isomer (Racemic): The substituents are on opposite sides.[2] It exists as a pair of enantiomers (and).

Conformational Dynamics

The cis-isomer exists in a dynamic equilibrium between two chair conformations.[3] The diequatorial conformer is thermodynamically favored by

5.5 kcal/mol over the diaxial conformer because it avoids severe 1,3-diaxial steric interactions between the methyl groups and the axial hydrogens.

Table 1: Chemical Identifiers

Property	Detail
IUPAC Name	cis-3,5-Dimethylpiperidine hydrochloride
CAS Number (HCl Salt)	37087-93-7
CAS Number (Free Base)	14446-75-4 (cis specific); 35794-11-7 (mix)

| Molecular Formula | C

H

N

HCl | | Molecular Weight | 149.66 g/mol (Salt); 113.20 g/mol (Base) | | SMILES |
C[C@H]1CNC1.Cl |[4][5][6]

Physicochemical Properties

The hydrochloride salt significantly alters the handling properties compared to the volatile free base.

Table 2: Comparative Properties

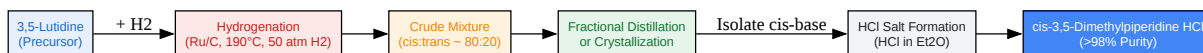
Property	Free Base (Liquid)	Hydrochloride Salt (Solid)
Appearance	Colorless, fuming liquid	White to off-white crystalline solid
Boiling/Melting Point	BP: 144°C	MP: >280°C (sublimes/decomposes)
Density	0.853 g/mL	N/A (Solid)
Solubility	Miscible in organics (EtOH, Et2O)	Highly soluble in water, MeOH; insoluble in Et2O
pKa (Conj. Acid)	~10.5	N/A

| Hygroscopicity | Low | Moderate (Store under desiccant) |

Synthesis & Purification Protocol

The industrial synthesis involves the catalytic hydrogenation of 3,5-lutidine (3,5-dimethylpyridine).[7] This process yields a diastereomeric mixture favoring the cis-isomer under specific conditions.

Workflow Diagram



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Figure 1: Synthetic pathway from 3,5-lutidine to the hydrochloride salt.

Detailed Protocol

- Hydrogenation:
 - Reagents: 3,5-Lutidine, 5% Ru/Al, 190-200°C, 50 bar H₂, 10% *cis*-isomer catalyst.
 - Conditions: High pressure reactor, 190-200°C, 50 bar H₂ pressure.
 - Mechanism: Heterogeneous catalysis reduces the aromatic ring. The *cis* isomer is kinetically favored on the catalyst surface.
- Isomer Separation:
 - The crude mixture typically contains 80% *cis* and 20% *trans*.
 - Method: Fractional distillation is effective due to slight boiling point differences. Alternatively, selective crystallization of the *cis*-isomer can be achieved by forming specific salts (e.g., with non-chiral acids) before converting to HCl.
- Salt Formation (HCl):
 - Dissolve the purified *cis*-free base in dry diethyl ether or dioxane.
 - Slowly add 4M HCl in dioxane at 0°C under N₂.
 - The white precipitate is filtered, washed with cold ether, and dried under vacuum.

Analytical Characterization

Verification of the *cis*-isomer (meso) versus the *trans*-isomer (racemic) is critical.

- ¹H NMR (CDCl₃)

):

- Symmetry: The cis-isomer displays a simplified spectrum due to the plane of symmetry.
- Methyl Groups: Appear as a sharp doublet at
~0.9 ppm.
- Ring Protons: Distinct axial/equatorial coupling patterns (
~11-13 Hz) confirm the chair conformation.
- C NMR:
 - The cis-isomer shows fewer signals than the trans-isomer due to magnetic equivalence of C2/C6 and C3/C5.
 - Key Shift: Methyl carbons typically resonate around
19-20 ppm.

Applications in Research & Industry

A. Zeolite Synthesis (SSZ-39)

The cis-isomer (often as the quaternary ammonium hydroxide) acts as a Structure Directing Agent (SDA) for the synthesis of SSZ-39 (AEI framework), a copper-exchanged zeolite used in Selective Catalytic Reduction (SCR) of NO

emissions.

- Mechanism: The rigid, bulky shape of the dimethylpiperidine fits precisely into the zeolite cages, directing the crystallization of the specific pore structure.

B. Medicinal Chemistry

It serves as a lipophilic, steric scaffold in drug design:

- Local Anesthetics: Analogs of ropivacaine/bupivacaine where the piperidine ring is substituted to alter lipophilicity and duration of action.

- Peptidomimetics: Used to constrain the conformation of peptide backbones, improving metabolic stability.
- Sigma Receptor Ligands: The dimethyl substitution pattern enhances selectivity for
-1 receptors over
-2.

C. Corrosion Inhibition

The free base and its salts are effective corrosion inhibitors for iron in acidic media (HCl), forming a protective adsorption layer on the metal surface.

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